

Preparing (R)-MLT-985 Stock Solution in DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name: (R)-MLT-985

Cat. No.: B6890452

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Introduction

(R)-MLT-985 is a potent and highly selective allosteric inhibitor of the Mucosa-Associated Lymphoid Tissue Lymphoma Translocation Protein 1 (MALT1).^{[1][2][3][4][5]} MALT1 is a key component of the CARD11-BCL10-MALT1 (CBM) signaling complex, which plays a crucial role in the activation of NF- κ B and is implicated in the pathogenesis of certain cancers, particularly B-cell malignancies. The (R)-enantiomer of MLT-985 demonstrates an IC₅₀ value of 3 nM, highlighting its significant potency. Due to its hydrophobic nature, **(R)-MLT-985** is typically prepared in a polar aprotic solvent such as Dimethyl Sulfoxide (DMSO) for in vitro and in vivo studies. This document provides detailed application notes and a comprehensive protocol for the preparation, storage, and handling of **(R)-MLT-985** stock solutions in DMSO to ensure experimental consistency and reproducibility.

Physicochemical and Solubility Data

A thorough understanding of the physicochemical properties of **(R)-MLT-985** is essential for accurate stock solution preparation and experimental design. The following table summarizes key quantitative data for **(R)-MLT-985**.

Property	Value	Source
CAS Number	1832577-07-7	
Molecular Formula	C ₁₇ H ₁₅ Cl ₂ N ₉ O ₂	
Molecular Weight	448.27 g/mol	
Purity	>98% (typically ~99.49%)	
Appearance	Solid	
Solubility in DMSO	100 mg/mL (223.08 mM)	

Experimental Protocols

Materials and Equipment

- **(R)-MLT-985** powder
- Anhydrous/molecular sieve-dried DMSO (≥99.9%)
- Calibrated analytical balance
- Sterile, RNase/DNase-free microcentrifuge tubes (1.5 mL or 2 mL)
- Sterile, disposable pipette tips
- Vortex mixer
- Ultrasonic water bath
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Protocol for Preparing a 10 mM (R)-MLT-985 Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM stock solution of **(R)-MLT-985** in DMSO. Adjust the quantities as needed for your specific experimental requirements.

- Preparation: Before starting, allow the **(R)-MLT-985** powder and anhydrous DMSO to equilibrate to room temperature. This is particularly important for the DMSO to prevent moisture condensation upon opening.
- Calculation: To prepare 1 mL of a 10 mM stock solution, calculate the required mass of **(R)-MLT-985** using the following formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
 $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 448.27 \text{ g/mol} / 1000 = 4.4827 \text{ mg}$
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh out approximately 4.48 mg of **(R)-MLT-985** powder into the tube. Record the exact weight.
- Dissolution: a. Add the corresponding volume of anhydrous DMSO to the microcentrifuge tube containing the weighed **(R)-MLT-985**. For example, if you weighed exactly 4.48 mg, add 1 mL of DMSO. b. Tightly cap the tube and vortex for 1-2 minutes to facilitate dissolution. c. For complete dissolution, sonicate the solution in an ultrasonic water bath for 10-15 minutes. Gentle warming to 37°C may also aid in solubilization. d. Visually inspect the solution to ensure that all the powder has completely dissolved and the solution is clear.
- Aliquoting and Storage: a. To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes. b. Clearly label each aliquot with the compound name, concentration, solvent (DMSO), and the date of preparation. c. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months). Protect from light.

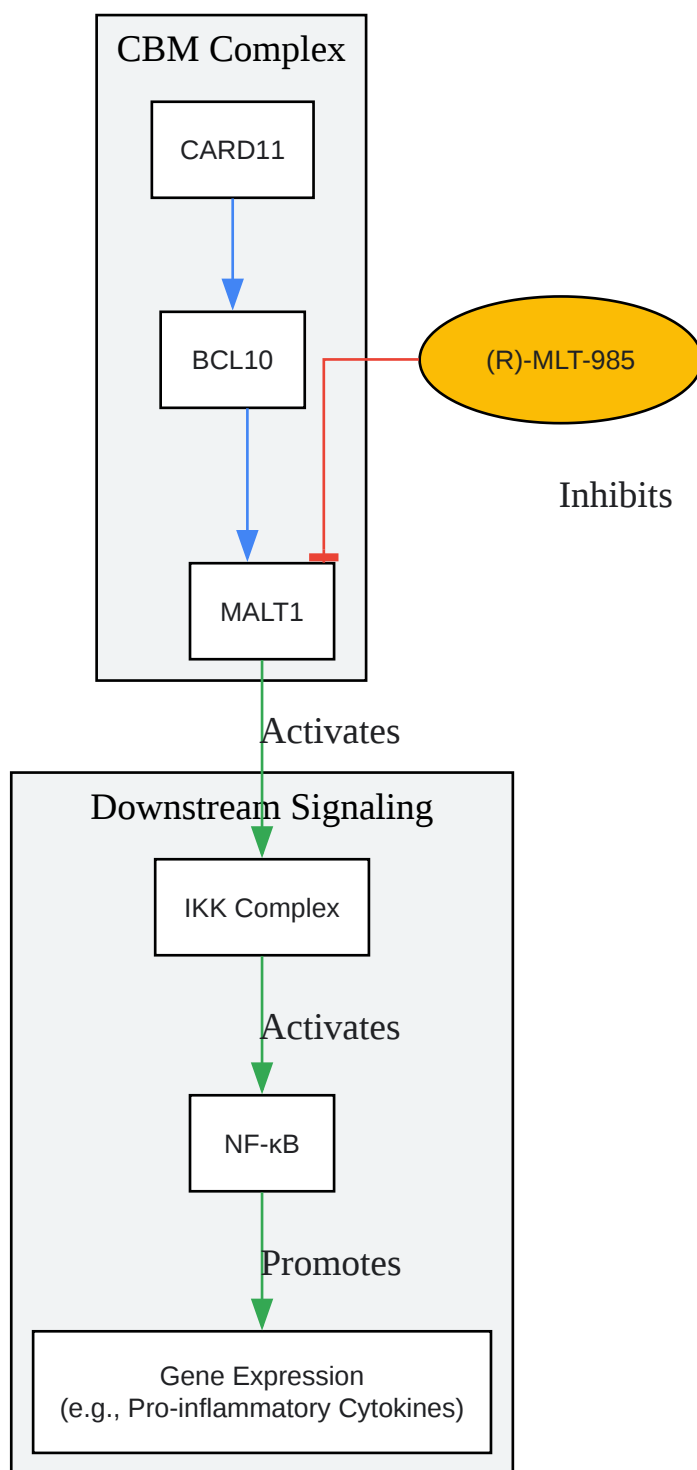
Quality Control

- Purity: Always use high-purity **(R)-MLT-985** (>98%) for reproducible results.
- Solvent Quality: Use anhydrous or molecular sieve-dried DMSO to prevent compound precipitation and degradation due to moisture. Hygroscopic DMSO can significantly impact solubility.
- Final DMSO Concentration: When preparing working solutions for cell-based assays, ensure the final concentration of DMSO in the culture medium is low (typically <0.1% v/v) to avoid

solvent-induced cytotoxicity.

Visualizations

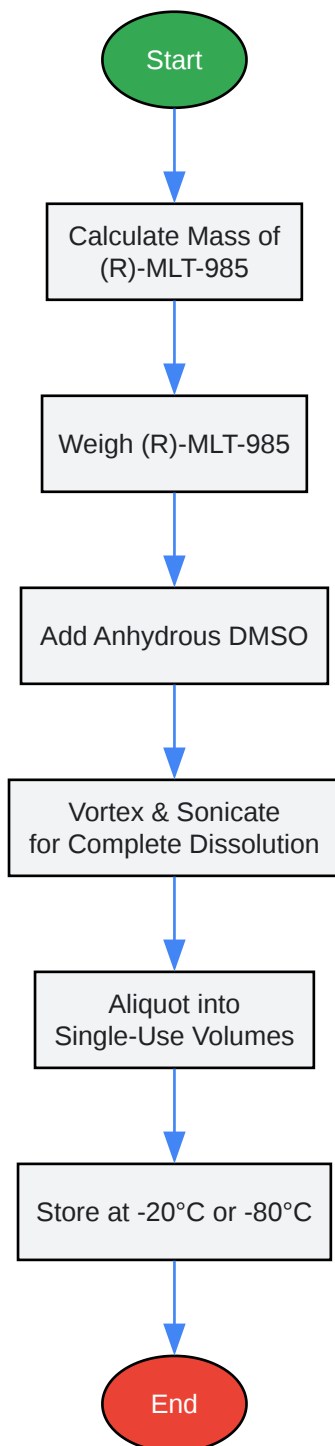
MALT1 Signaling Pathway and Inhibition by (R)-MLT-985



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Caption: MALT1 signaling pathway and the inhibitory action of **(R)-MLT-985**.

Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **(R)-MLT-985** stock solution in DMSO.

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